

Substance P acetate CAS number and physical properties

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Compound of Interest

Compound Name: Substance P acetate

CAS No.: 137348-11-9

Cat. No.: B6288783

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Technical Whitepaper: Substance P Acetate

Physicochemical Characterization, Handling Protocols, and Biological Application

Executive Summary

Substance P (SP) is a pivotal undecapeptide in the tachykinin family, functioning as a potent neurotransmitter and neuromodulator.^[1] While the peptide sequence is conserved, the salt form significantly dictates its utility in research and drug development. **Substance P Acetate** is the preferred form for biological assays, offering superior biocompatibility compared to trifluoroacetate (TFA) salts, which can induce cytotoxicity and skew cellular data.^{[1][2]} This guide provides a rigorous technical analysis of **Substance P Acetate**, establishing protocols for its handling to mitigate its inherent instability due to methionine oxidation and hygroscopicity.

Part 1: Chemical Identity & Crystallography

Researchers must distinguish between the generic CAS for Substance P and the specific registry for its acetate salt hydrate to ensure regulatory compliance and accurate stoichiometry.

Parameter	Technical Specification
Chemical Name	Substance P Acetate Salt Hydrate
Sequence	Arg-Pro-Lys-Pro-Gln-Gln-Phe-Phe-Gly-Leu-Met-NH ₂
CAS Number (Acetate)	137348-11-9 (Specific)
CAS Number (Free Base)	33507-63-0 (Generic parent)
Empirical Formula	C ₆₃ H ₉₈ N ₁₈ O ₁₃ S[1][2][3][4] · xC ₂ H ₄ O ₂ · yH ₂ O
Molecular Weight	1347.63 g/mol (Free Base Basis) Note: Actual weight varies by batch due to acetate/water content.[1][2]
Counter-ion	Acetate (CH ₃ COO ⁻)
Isoelectric Point (pI)	~11.0 (Highly Basic)

The "Net Peptide Content" (NPC) Criticality

Unlike small molecules, peptide salts are never 100% active pharmaceutical ingredient (API) by weight.[1][2] **Substance P Acetate** typically has an NPC of 70–85%, with the remainder being counter-ions and residual water.

- Scientific Implication: When dosing, you must correct for NPC. Weighing 1 mg of powder does not equal 1 mg of peptide.
- Calculation:

Part 2: Physicochemical Properties & Stability Profile

Solubility & Reconstitution

Substance P is highly soluble in water, but its stability is pH-dependent.[1][2]

- Water/Saline: Soluble >10 mg/mL. However, neutral pH accelerates oxidation and adsorption to plastic.

- Recommended Solvent: 0.05 M Acetic Acid or 0.1% BSA/PBS. The acidic environment mimics the secretory granule pH and prevents aggregation.

Stability Hazards[3]

- Methionine Oxidation: The C-terminal Methionine (Met¹¹) is highly susceptible to oxidation to methionine sulfoxide, rendering the peptide biologically inactive.[2]
 - Mitigation: Avoid vortexing (introduces oxygen).[1][2] Use degassed buffers.
- Adsorption: The basic Arginine/Lysine residues promote sticking to glass and polystyrene.
 - Mitigation: Use low-bind polypropylene tubes exclusively.[1][2]

Part 3: The Acetate Advantage (Expertise & Causality)[2][3]

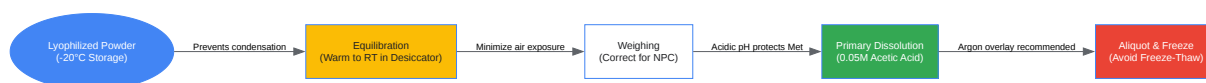
Why choose Acetate over the cheaper TFA salt?

1. Cellular Toxicity & pH Buffering TFA is a strong acid (pKa ~0.23).[1][2] When a TFA salt is dissolved in a weakly buffered medium (like cell culture media), it can locally acidify the environment, causing artifactual cell death or stress responses unrelated to the peptide's activity.[1] Acetate (pKa ~4.[1][2]76) is a weak acid and is easily buffered by physiological systems.[2]
2. In Vivo Immunogenicity TFA can act as a hapten, potentially modifying proteins and eliciting an immune response in animal models. Acetate is a metabolic intermediate (Krebs cycle) and is biologically inert, making it the gold standard for in vivo injections.[1]
3. Receptor Binding Kinetics High concentrations of trifluoroacetate ions have been shown to interfere with GPCR binding kinetics in certain assays. Acetate minimizes this chaotropic interference.

Part 4: Handling & Reconstitution Protocols (Trustworthiness)[2][3]

This protocol is designed to be a self-validating system.^[2] If the peptide precipitates or loses activity, the "Checkpoints" allow you to identify the failure point.

Workflow: The Anhydrous Chain of Custody



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Figure 1: Critical handling workflow to prevent hydrolysis and oxidation.^{[1][2]}

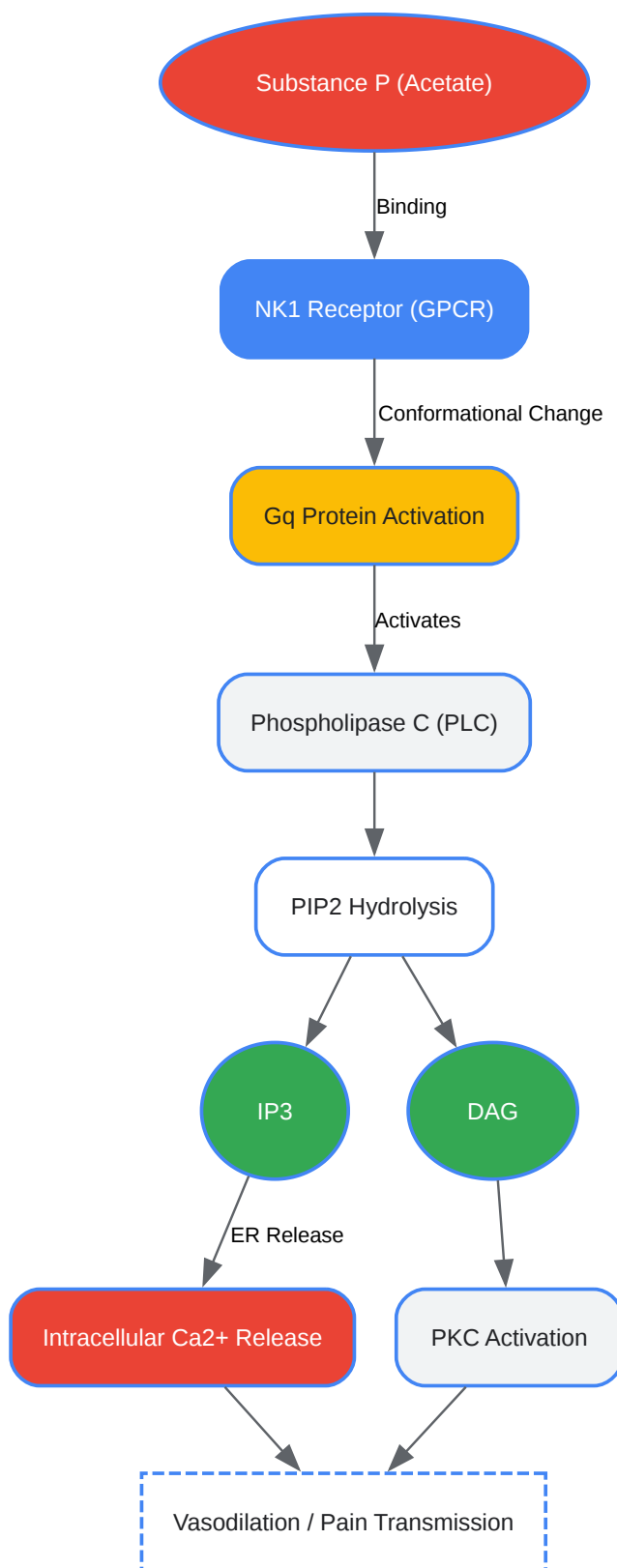
Step-by-Step Methodology

- Equilibration (Critical): Remove the vial from the freezer and place it in a desiccator. Allow it to reach room temperature (approx. 30–60 mins) before opening.
 - Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic powder, causing immediate hydrolysis.
- Solvent Preparation: Prepare 0.05 M Acetic Acid using sterile, degassed (nitrogen-purged) water.^{[1][2]}
- Dissolution: Add the solvent to the vial to achieve a stock concentration of 1–5 mg/mL.
 - Technique: Do not vortex. Swirl gently or pipette up and down slowly to avoid shearing and aeration.
- Aliquoting: Immediately divide into single-use aliquots (e.g., 10–50 µL) in low-bind tubes.
- Storage: Flash freeze in liquid nitrogen and store at -80°C. Stability is >6 months if kept frozen.

Part 5: Biological Application Context

Mechanism: NK1 Receptor Signaling^{[5][6][7][8]}

Substance P acts primarily via the Neurokinin-1 Receptor (NK1R), a G-protein coupled receptor (GPCR).[1][2][5] The acetate salt ensures that the observed effects are due to this pathway and not counter-ion toxicity.



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Figure 2: The canonical Gq-coupled signaling cascade activated by Substance P.^{[1][2]}

Assay Considerations

- Concentration Range: NK1R has high affinity ($K_d \sim 0.1\text{--}1\text{ nM}$).^{[1][2]} Typical assay concentrations range from 0.1 nM to 1 μM .
- Desensitization: Prolonged exposure (minutes) leads to receptor internalization via β -arrestin.^{[1][2]} For calcium flux assays, measure peak response within 30–60 seconds of addition.

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